

Application Note: Laboratory Synthesis Protocols for 4-Hydroxypyridazine

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Compound of Interest

Compound Name: 4-Hydroxypyridazine
CAS No.: 17417-57-1; 17417-57-1 ; 20733-10-2
Cat. No.: B2754419

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Target Audience: Researchers, synthetic chemists, and drug development professionals.
Document Focus: Mechanistic rationale, validated step-by-step protocols, and in-process quality controls for the synthesis of **4-hydroxypyridazine** and its functionalized derivatives.

Introduction & Mechanistic Rationale

The pyridazine scaffold is a privileged structure in medicinal chemistry, frequently utilized in the development of kinase inhibitors, antiviral agents, and agricultural chemicals. Specifically, **4-hydroxypyridazine** (also known as pyridazin-4-ol, CAS: 20733-10-2) serves as a critical intermediate.

From a mechanistic standpoint, **4-hydroxypyridazine** exhibits significant tautomerism. In polar solvents, it exists predominantly in its oxo form, pyridazin-4(1H)-one [5]. This tautomeric equilibrium significantly impacts its reactivity; the oxygen atom is less nucleophilic than a standard phenolic hydroxyl group, which dictates the necessity for specific alkylation or cross-coupling conditions during downstream drug development.

Direct synthesis of the unsubstituted **4-hydroxypyridazine** core is notoriously challenging due to the electron-deficient nature of the diazine ring. Therefore, the most robust industrial and laboratory-scale approach relies on a three-step sequence starting from the inexpensive 3,6-dichloropyridazine:

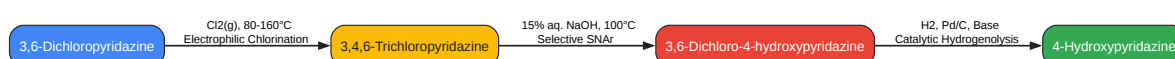
- Electrophilic Chlorination: Forcing conditions are used to chlorinate the sterically hindered 4-position [3].
- Regioselective

Hydrolysis: The C4-chlorine is highly activated by the adjacent ring nitrogens and the inductive pull of the C3/C6 chlorines, allowing for selective displacement by hydroxide [3].

- Catalytic Hydrogenolysis: A global palladium-catalyzed dechlorination removes the C3 and C6 chlorines to yield the final unsubstituted core.

For highly functionalized derivatives (e.g., 6-substituted **4-hydroxypyridazine-3-carboxylates**), traditional substitution is inflexible. In these cases, modern Organophosphorus-Catalyzed Diaza-Wittig Reactions are employed to construct the ring de novo from diazo precursors[1, 2].

Synthetic Workflow Visualization



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Figure 1: Three-step synthetic workflow for **4-Hydroxypyridazine** from 3,6-Dichloropyridazine.

Quantitative Data & Characterization

To ensure reproducibility, all quantitative data and expected physicochemical properties for the intermediates and the target molecule are summarized below.

Table 1: Physicochemical Properties of Key Intermediates & Target

Compound	CAS Number	Molecular Weight	Melting Point	Appearance
3,6-Dichloropyridazine	141-30-0	148.98 g/mol	65–69 °C	Off-white solid
3,4,6-Trichloropyridazine	6082-66-2	183.42 g/mol	55–58 °C	White powder [3]
3,6-Dichloro-4-hydroxypyridazine	2779-81-9	164.98 g/mol	199–200 °C	Yellow solid [4]
4-Hydroxypyridazine	20733-10-2	96.09 g/mol	228–231 °C	Beige solid [1]

Table 2: Reaction Optimization & Validation Parameters

Step	Reaction Type	Key Reagents	Target Yield	IPQC Validation Marker
1	Chlorination	gas, 160 °C	~90%	GC-MS: 182 (for trichloro)
2	Selective	15% NaOH, 100 °C	~91%	FTIR: Broad -OH stretch at ~3200 cm ⁻¹
3	Hydrogenolysis	, 10% Pd/C,	>85%	LC-MS: 97.0 (No Cl isotopes)

Step-by-Step Experimental Protocols

Protocol A: Traditional Multi-Step Synthesis of the Unsubstituted Core

Step 1: Electrophilic Chlorination to 3,4,6-Trichloropyridazine Causality: The pyridazine ring is highly electron-deficient. To force chlorination at the C4 position, elevated temperatures and a continuous feed of chlorine gas are required [3].

- Charge a glass-lined reactor with 10.0 g of 3,6-dichloropyridazine.
- Heat the reactor to 160 °C under stirring until the starting material is fully molten.
- Slowly bubble dry chlorine () gas through the melt. Maintain the temperature at 160 °C for 10 hours.
- Quench & Isolate: Carefully pour the hot reaction mixture into 4 L of cold petroleum ether. Allow the mixture to crystallize at room temperature.
- Filter the precipitate via suction and dry under vacuum to afford 3,4,6-trichloropyridazine as a white powder. Self-Validation Checkpoint: TLC (Hexane:EtOAc 4:1) should show complete consumption of the starting material. GC-MS must confirm the addition of a third chlorine atom (~182, exhibiting a classic trichloro isotopic pattern).

Step 2: Selective

Hydrolysis to 3,6-Dichloro-4-hydroxypyridazine Causality: The use of exactly 15% aqueous NaOH is critical. Lower concentrations result in sluggish kinetics, while higher concentrations risk over-hydrolysis at the C3/C6 positions. The C4-chlorine is the most electrophilic due to the combined inductive effects of the flanking halogens [3].

- Suspend 5.0 g of 3,4,6-trichloropyridazine in 30 mL of 15% aqueous NaOH.
- Heat the mixture to reflux (100 °C) and maintain for 8 hours. The solid will gradually dissolve as the phenoxide-equivalent sodium salt is formed.

- Cool the reaction mixture to 0–5 °C in an ice bath.
- Acidification: Slowly add concentrated HCl dropwise until the pH reaches exactly 1.0. This protonates the intermediate and induces rapid crystallization.
- Filter the light yellow precipitate, wash with cold deionized water, and recrystallize from absolute ethanol. Dry under vacuum to yield 3,6-dichloro-**4-hydroxypyridazine** [3, 4]. Self-Validation Checkpoint: The product should melt sharply at 199–200 °C. LC-MS will show

165

.

Step 3: Catalytic Hydrogenolysis to **4-Hydroxypyridazine** Causality: Palladium on carbon (Pd/C) efficiently reduces aryl chlorides. However, the reaction generates HCl, which will poison the Pd catalyst. Adding a base (like triethylamine) scavenges the acid, ensuring the reaction proceeds to completion.

- Dissolve 4.1 g of 3,6-dichloro-**4-hydroxypyridazine** in 50 mL of anhydrous methanol.
- Add 2.5 molar equivalents of triethylamine () to act as an acid scavenger.
- Carefully add 0.4 g of 10% Pd/C (approx. 10 wt%).
- Purge the reaction flask with nitrogen () three times, followed by hydrogen () gas.
- Stir the mixture vigorously under a hydrogen atmosphere (1 atm via balloon) at room temperature for 12 hours.
- Workup: Purge the flask with . Filter the mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with hot methanol.

- Concentrate the filtrate in vacuo and purify the crude residue via silica gel chromatography (EtOAc/MeOH = 9:1) or recrystallization to afford pure **4-hydroxypyridazine**. Self-Validation Checkpoint: Hydrogen uptake will visibly cease when dechlorination is complete. The complete absence of chlorine isotopic clusters in mass spectrometry (

97.0

) confirms global dechlorination.

Protocol B: Modern Catalytic Diaza-Wittig Approach (For Functionalized Derivatives)

Causality: When complex, stereocenter-containing, or highly functionalized 6-substituted **4-hydroxypyridazines** are required, harsh chlorination/dechlorination is incompatible. The organophosphorus-catalyzed Diaza-Wittig reaction builds the pyridazine ring directly from an

-diazo-

-ketoester, utilizing a phospholene oxide catalyst and a silane reducing agent [1, 2].

- Dissolve the

-diazo-

-ketoester precursor (1.0 mmol) in 10 mL of anhydrous acetonitrile under argon.

- Add 1-hydroxy-1,2-benziodoxol-3(1H)-one 1-oxide (IBX) (1.3 mmol) and reflux for 2 hours. Filter and concentrate the filtrate.
- Re-dissolve the crude intermediate in 5 mL of toluene. Add the phospholene oxide catalyst (10 mol%) followed by diphenylsilane (1.1 mmol).
- Heat the mixture at 100 °C for 16 hours. The silane continuously reduces the catalyst back to its active state in situ.
- Cool to room temperature. The functionalized **4-hydroxypyridazine** derivative will precipitate and can be isolated via simple filtration and washing with diisopropyl ether [1].

References

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